

Technical Comparison: Reactivity & Physicochemical Profiles of Nitro-Cresol Isomers

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Compound of Interest

Compound Name: *1-(Benzyloxy)-4-methyl-2-nitrobenzene*

Cat. No.: *B7889919*

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Executive Summary

This guide provides a high-resolution comparison between 2-nitro-4-methylphenol and 4-nitro-2-methylphenol. While these molecules are constitutional isomers sharing the same molecular formula (

), their reactivity profiles diverge significantly due to the "Ortho Effect"—specifically, the presence or absence of Intramolecular Hydrogen Bonding (IMHB).

- 2-Nitro-4-methylphenol (Isomer A): Characterized by strong IMHB, low melting point, and steam volatility. It exhibits reduced acidity and nucleophilicity due to chelation.
- 4-Nitro-2-methylphenol (Isomer B): Characterized by intermolecular hydrogen bonding, high melting point, and non-volatility. It displays higher acidity and superior nucleophilic reactivity in reactions.

Structural & Physicochemical Analysis[1][2][3]

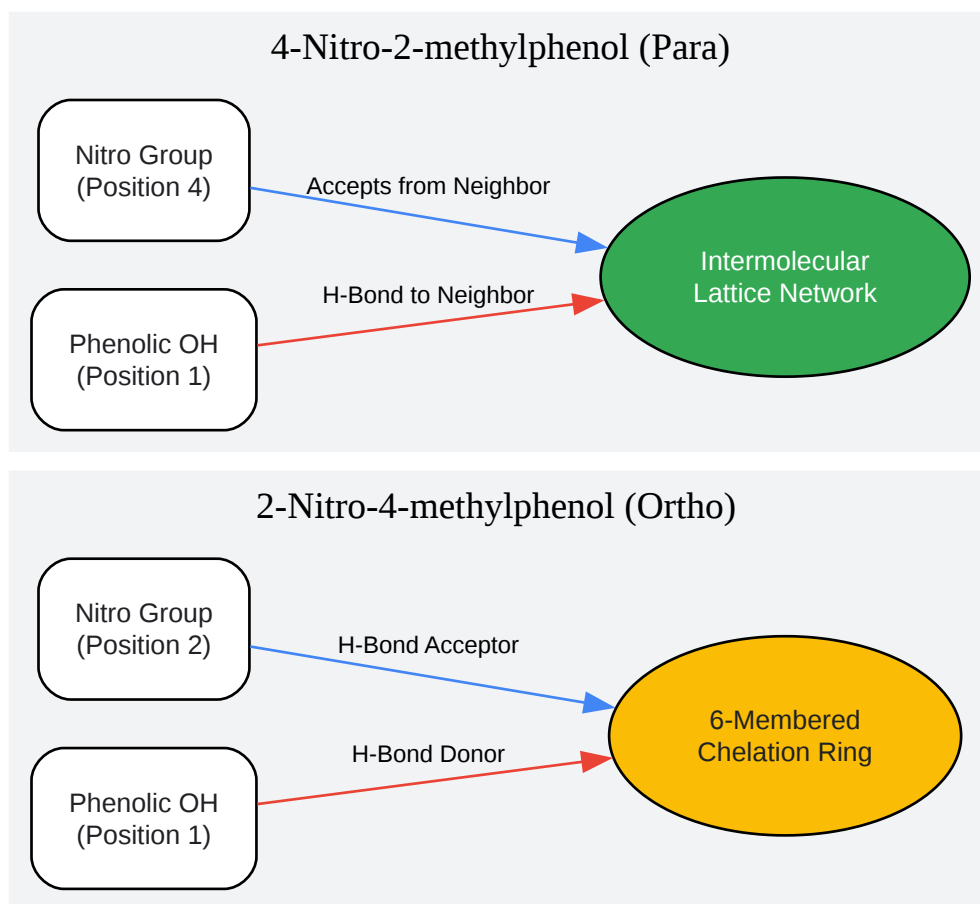
The defining feature distinguishing these isomers is the interaction between the phenolic hydroxyl (-OH) and the nitro (-NO₂) group. In the ortho-isomer (2-Nitro-4-methylphenol), the nitro group is positioned adjacent to the hydroxyl group, allowing for intramolecular hydrogen bonding and chelation. In the para-isomer (4-Nitro-2-methylphenol), the nitro group is positioned opposite to the hydroxyl group, leading to intermolecular hydrogen bonding and polymeric association.

) group.

Feature	2-Nitro-4-methylphenol	4-Nitro-2-methylphenol
CAS Number	119-33-5	99-53-6
Common Name	2-Nitro-p-cresol	4-Nitro-o-cresol
Nitro Position	Ortho (adjacent to OH)	Para (opposite to OH)
H-Bonding Mode	Intramolecular (Chelation)	Intermolecular (Association)
Melting Point	32–35 °C (Low)	93–98 °C (High)
Boiling Point	~125 °C (at 20 mmHg)	Decomposes / High
Steam Volatility	Yes (Volatile)	No (Non-volatile)
Acidity (pK _a)	~7.6 (Weaker acid)	~7.3 (Stronger acid)
Solubility	Soluble in non-polar solvents	Soluble in polar solvents

Structural Visualization: The Hydrogen Bonding Divergence

The following diagram illustrates the chelation ring in the ortho-isomer versus the polymeric association in the para-isomer.



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Caption: Figure 1. Mechanistic divergence in hydrogen bonding. The ortho-isomer forms a discrete chelate, preventing lattice formation (low MP), while the para-isomer forms a robust intermolecular network (high MP).

Reactivity Profile

Acidity and Deprotonation

4-Nitro-2-methylphenol is more acidic.

- Mechanism: The para-nitro group exerts a powerful resonance withdrawing effect (-R) that stabilizes the phenoxide anion without steric penalty.
- Ortho-Effect: In 2-nitro-4-methylphenol, the IMHB stabilizes the neutral phenol molecule more than the phenoxide anion. Breaking this H-bond requires energy, making deprotonation

thermodynamically less favorable compared to the para-isomer.

Nucleophilic Substitution (O-Alkylation)

4-Nitro-2-methylphenol reacts faster.

- **Steric Hindrance:** The ortho-nitro group in 2-nitro-4-methylphenol physically blocks the approach of electrophiles (e.g., alkyl halides) to the phenolic oxygen.
- **Electronic "Locking":** The lone pairs on the oxygen in the ortho-isomer are partially tied up in the intramolecular hydrogen bond, reducing their nucleophilicity. The para-isomer's oxygen is sterically accessible and electronically available.

Electrophilic Aromatic Substitution (EAS)

When subjecting these molecules to further substitution (e.g., bromination):

- **2-Nitro-4-methylphenol:** The -OH directs ortho/para.^{[1][2]} The -CH₃ directs ortho/para.^[2] The -NO₂ directs meta.
 - **Target:** Position 6 (Ortho to OH, Meta to NO₂). This position is highly activated.^{[1][2]}
- **4-Nitro-2-methylphenol:**
 - **Target:** Position 6 (Ortho to OH, Meta to NO₂). Also highly activated.

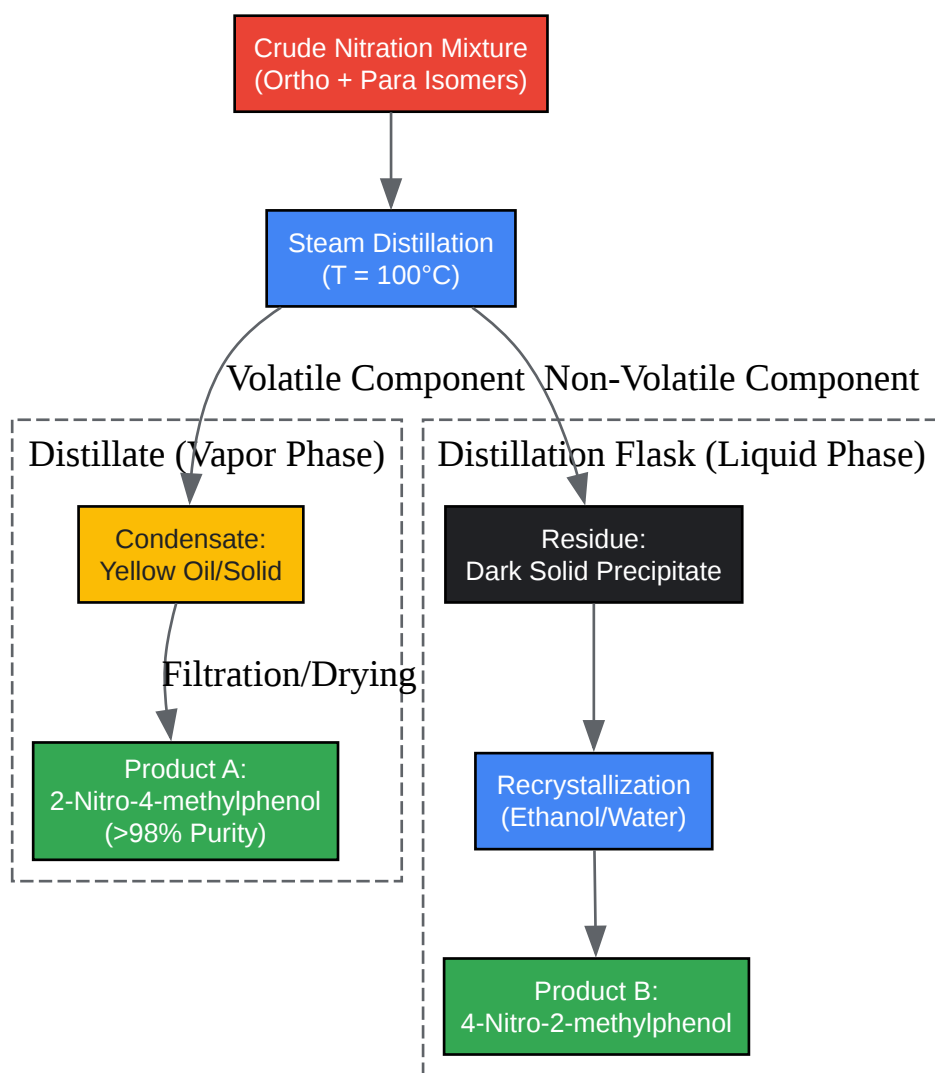
Experimental Protocols

Protocol A: Self-Validating Separation via Steam Distillation

This protocol exploits the volatility difference caused by IMHB. It is the gold standard for separating these isomers from a crude nitration mixture.

Objective: Isolate 2-nitro-4-methylphenol (volatile) from 4-nitro-2-methylphenol (non-volatile).

Workflow Diagram:



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Caption: Figure 2. Separation logic. The ortho-isomer (A) co-distills with water due to low boiling point; the para-isomer (B) remains in the flask.

Step-by-Step Methodology:

- **Setup:** Place the crude mixture in a round-bottom flask equipped with a steam inlet and a condenser.
- **Distillation:** Pass vigorous steam through the mixture.
- **Observation (Self-Check):** The distillate should appear as a cloudy yellow emulsion. If the distillate runs clear, the volatile ortho-isomer is fully removed.

- Isolation (Ortho): Cool the distillate. 2-Nitro-4-methylphenol will crystallize (MP ~34°C) or form an oil. Extract with dichloromethane if necessary.
- Isolation (Para): Filter the hot residue in the boiling flask. Upon cooling, 4-nitro-2-methylphenol (MP ~96°C) will crystallize.

Protocol B: Comparative O-Alkylation Kinetics

Objective: Demonstrate the reduced nucleophilicity of the ortho-isomer.

- Reagents: Dissolve 1.0 eq of phenol isomer in Acetone. Add 1.2 eq and 1.1 eq Methyl Iodide (MeI).
- Conditions: Reflux at 56°C.
- Monitoring: TLC (Hexane:Ethyl Acetate 8:2).
- Expected Result:
 - 4-Nitro-2-methylphenol: Complete conversion < 2 hours. The phenoxide is readily formed and sterically accessible.
 - 2-Nitro-4-methylphenol: Significant starting material remains at 2 hours. Requires longer time or stronger base (e.g., NaH in DMF) to break the intramolecular H-bond and overcome steric hindrance.

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